

Ascochlorin solubility and stability in DMSO for long-term storage

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Compound of Interest

Compound Name: *Ascochlorin*

Cat. No.: *B1665193*

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Technical Support Center: Ascochlorin in DMSO

This guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **Ascochlorin** when dissolved in Dimethyl Sulfoxide (DMSO) for long-term storage. It includes frequently asked questions, troubleshooting advice, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Ascochlorin** in DMSO?

A1: **Ascochlorin** is soluble in DMSO.[1][2] Published data indicates a solubility of approximately 0.9-1.1 mg/mL.[3]

Q2: What is the recommended storage temperature for **Ascochlorin** solutions in DMSO?

A2: For long-term stability, it is recommended to store **Ascochlorin** stock solutions in DMSO at -20°C.[1][2]

Q3: How stable is **Ascochlorin** in DMSO during long-term storage?

A3: The stability of any compound in DMSO is highly dependent on its specific chemical characteristics.[4] While specific long-term stability data for **Ascochlorin** in DMSO is not readily available, general best practices for storing compounds in DMSO should be followed. These include storing at low temperatures (-20°C), minimizing freeze-thaw cycles, and using

anhydrous DMSO to reduce the risk of hydrolysis.^{[4][5][6]} For critical experiments, using freshly prepared solutions is always the best practice.^[4]

Q4: Can I store my **Ascochlorin**/DMSO stock solution at 4°C or room temperature?

A4: It is not recommended. Storage at higher temperatures can accelerate the degradation of compounds in DMSO.^{[7][8]} One study on various compounds in DMSO showed that after one year at room temperature, the probability of observing the intact compound was only 52%.^[7] For optimal stability, -20°C is the recommended storage temperature.^[1]

Q5: How many times can I freeze and thaw my **Ascochlorin**/DMSO stock solution?

A5: The number of permissible freeze-thaw cycles depends on the specific compound. While some compounds are resistant to multiple cycles, others are very sensitive.^[4] To minimize degradation, it is advisable to aliquot the **Ascochlorin**/DMSO stock solution into smaller, single-use volumes. This practice avoids repeated freezing and thawing of the main stock.

Data Summary: Solubility and Storage

Parameter	Value/Recommendation	Source(s)
Molecular Formula	C ₂₃ H ₂₉ ClO ₄	^[1]
Molecular Weight	404.9 g/mol	^{[1][9]}
Solvents	DMSO, DMF, Ethanol, Methanol	^[1]
Solubility in DMSO	0.9-1.1 mg/mL	^[3]
Recommended Storage	-20°C	^{[1][2]}
Appearance	Powder	^[2]

Experimental Protocol: Preparation of Ascochlorin Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Ascochlorin** in DMSO.

Materials:

- **Ascochlorin** powder (MW: 404.9 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

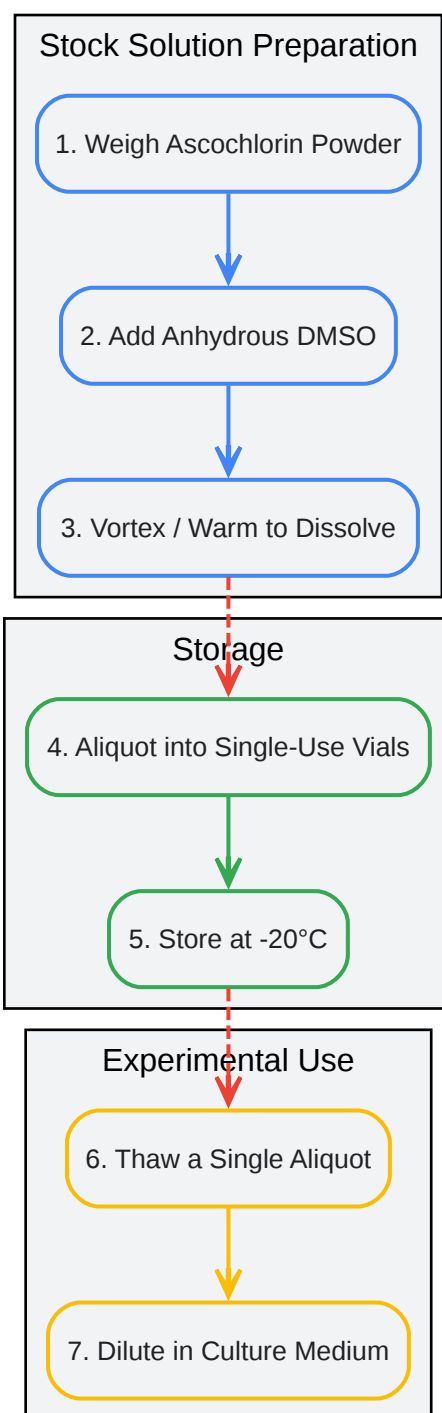
- Determine the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **Ascochlorin**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 404.9 \text{ g/mol} = 4.049 \text{ mg}$
- Weighing: Carefully weigh out 4.05 mg of **Ascochlorin** powder using an analytical balance and place it into a sterile vial.
- Dissolving:
 - Add 1 mL of anhydrous DMSO to the vial containing the **Ascochlorin** powder.
 - Cap the vial securely.
 - Vortex the solution until the **Ascochlorin** is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile, tightly sealed cryovials or microcentrifuge tubes.
 - Label the aliquots clearly with the compound name, concentration, and date of preparation.

- Store the aliquots at -20°C for long-term storage.

Troubleshooting Guide

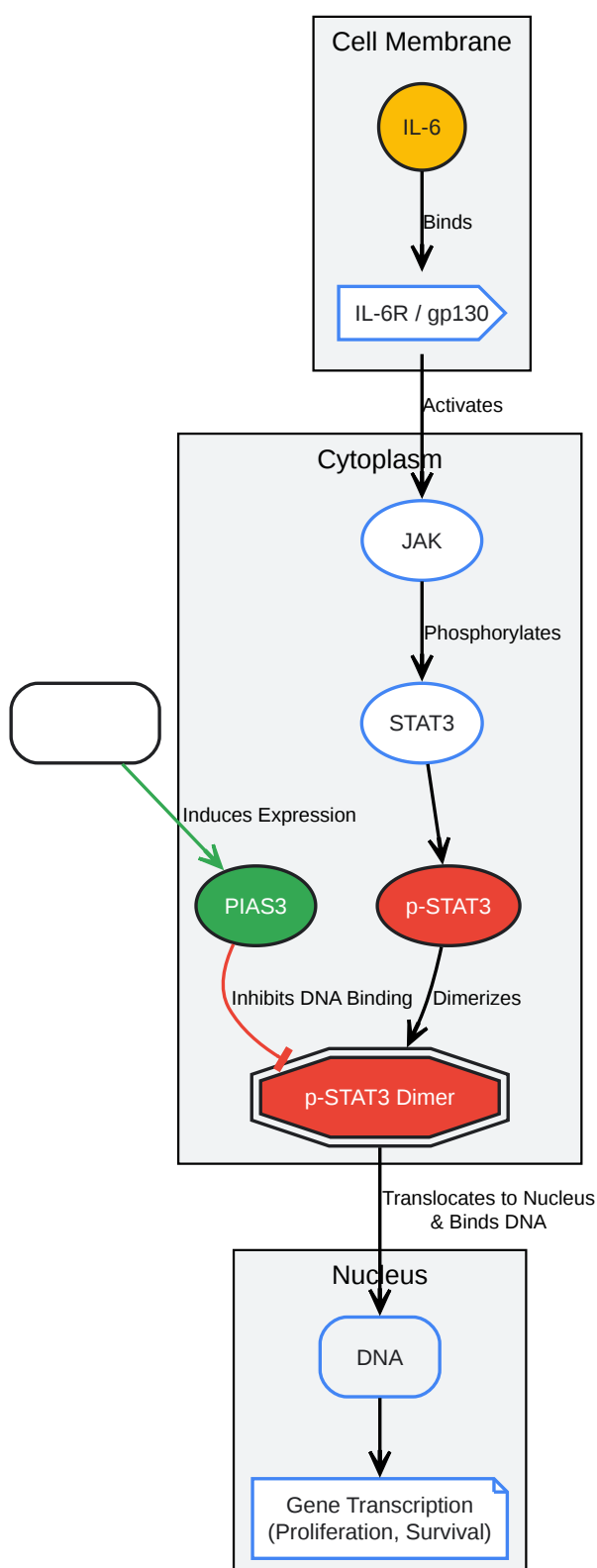
Issue	Possible Cause	Recommended Solution
Precipitate forms in the stock solution upon storage.	The solution may be supersaturated, or the compound is degrading.	Gently warm the solution to 37°C and vortex to redissolve. If the precipitate persists, the solution may need to be remade. Consider preparing a lower concentration stock solution.
Loss of biological activity over time.	Compound degradation due to improper storage, multiple freeze-thaw cycles, or water contamination in DMSO.	Always use freshly prepared solutions for critical experiments. Prepare single-use aliquots to avoid freeze-thaw cycles. Use high-purity, anhydrous DMSO.
Difficulty dissolving the Ascochlorin powder.	Insufficient solvent volume or low temperature.	Ensure the correct volume of DMSO is added. Gentle warming (up to 37°C) and vortexing can facilitate dissolution. Sonication can also be used cautiously.

Diagrams



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Caption: Workflow for preparing and storing **Ascochlorin** in DMSO.



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Caption: **Ascochlorin** inhibits the STAT3 signaling pathway.[10][11]

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